Application Notes and Protocols for Transesterification Reactions Involving 2-Ethylhexyl Laurate

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Compound of Interest

Compound Name:	*2-Ethylhexyl laurate*
CAS No.:	*20292-08-4*
Cat. No.:	*B038418*

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Introduction

2-Ethylhexyl laurate is a branched saturated fatty acid ester synthesized from 2-ethylhexanol and lauric acid.[1] It is a clear, colorless to light yellow liquid with a melting point around -30°C.[1][2] This ester is valued for its properties as a non-greasy emollient, skin conditioning agent, and effective solvent.[1][3] Its applications span various industries, including cosmetics, personal care products, lubricants, and as a base oil in synthetic drilling fluids.[1][4] The synthesis of **2-ethylhexyl laurate** is primarily achieved through transesterification, a process that can be catalyzed by chemical reagents or enzymes. This document provides detailed application notes and protocols for both chemical and enzymatic transesterification reactions to produce **2-ethylhexyl laurate**.

Chemical Transesterification

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Chemical transesterification is a widely used method for the synthesis of **2-ethylhexyl laurate**, often employing acid or base catalysts. The reaction involves the exchange of the alkoxy group of an ester with another alcohol.[5] In the context of **2-ethylhexyl laurate** synthesis, this typically involves the reaction of a lauric acid ester (such as methyl laurate or from palm oil methyl ester) with 2-ethylhexanol.[4][6]

Data Presentation: Chemical Synthesis of 2-Ethylhexyl Esters

The following table summarizes the reaction conditions and outcomes for the chemical synthesis of 2-ethylhexyl esters from various studies.

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Catalyst	Starting Materials	Molar Ratio (Ester:Alcohol)	Temperature (°C)	Reaction Time	Yield (%)	Reference
Sodium Methoxide	Palm Oil Methyl Ester (POME) & 2-Ethylhexanol	1:2	70	< 30 min	98	[6][7]
Sodium Methoxide	Methyl Laurate & 2-Ethylhexanol	1:1.5	70	11.5 min	77	[6]
Sulfuric Acid (H_2SO_4)	Lauric Acid & 2-Ethylhexanol	1:1.5	80-120	Not Specified	90-94	[3]
p-Toluenesulfonic acid (p-TSA)	Lauric Acid & 2-Ethylhexanol	1:1.5	80-120	Not Specified	Not Specified	[3]
Zinc-based (e.g., $Zn(ClO_4)_2$)	Not Specified	Not Specified	Not Specified	Not Specified	95	[3]

Experimental Protocol: Chemical Transesterification using Sodium Methoxide

This protocol is based on the synthesis of 2-ethylhexyl ester from palm oil methyl ester (POME) and 2-ethylhexanol.[8]

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Materials:

- Palm Oil Methyl Ester (POME)
- 2-Ethylhexanol (2EH)
- Sodium methoxide (catalyst)
- Three-neck round-bottom flask
- Heating mantle with magnetic stirrer
- Condenser
- Vacuum pump
- Thermometer

Procedure:

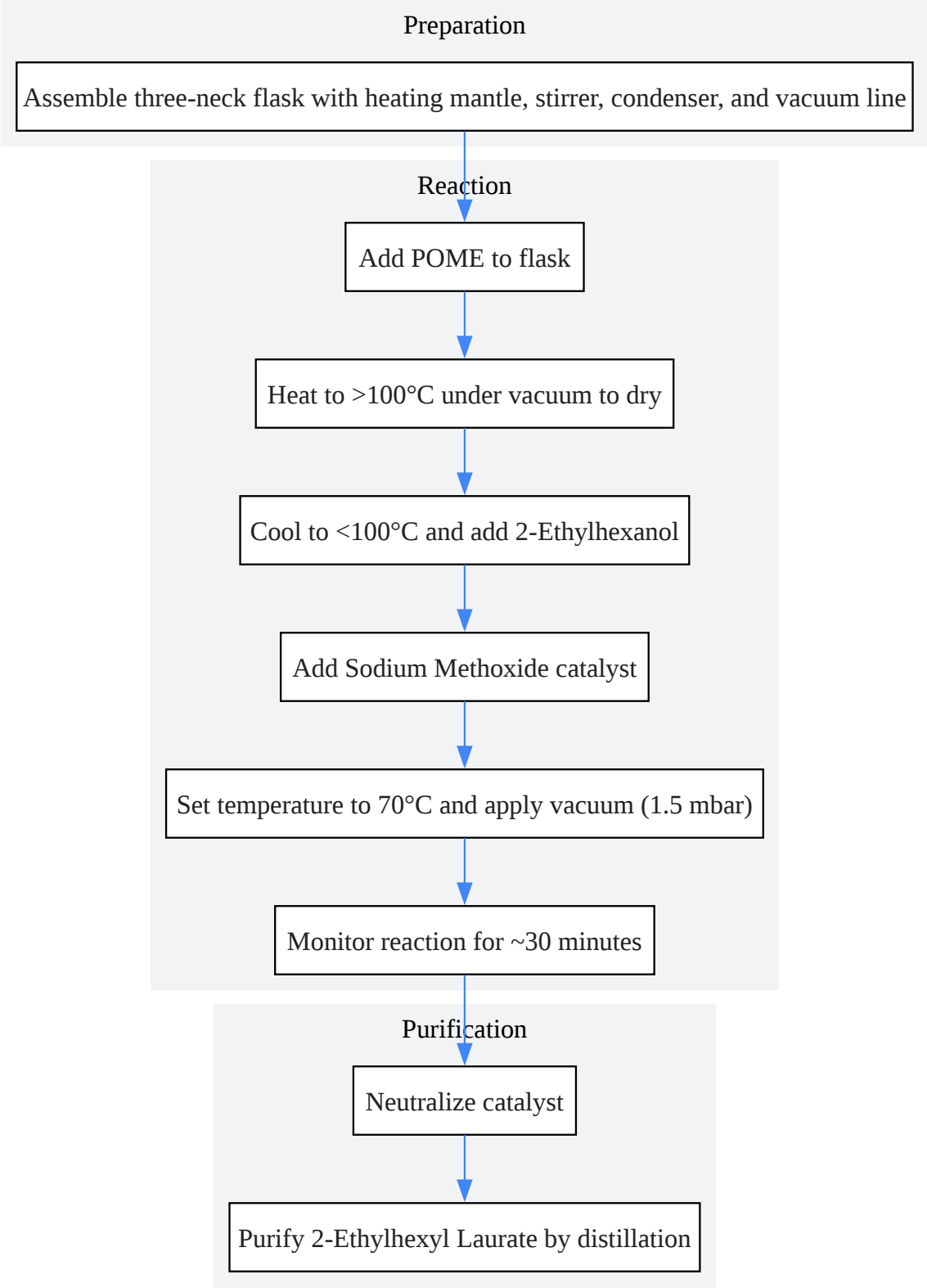
- Preparation: Set up the reaction apparatus consisting of a three-neck round-bottom flask equipped with a heating mantle, magnetic stirrer, condenser, and a connection to a vacuum pump.
- Reactant Addition: Add POME to the flask. Heat the POME to slightly above 100°C under vacuum to remove any residual water.
- Cooling and Second Reactant Addition: After one hour of drying, cool the POME to below 100°C. Add 2-ethylhexanol to the flask. The molar ratio of POME to 2-ethylhexanol should be 1:2.[4]
- Catalyst Addition: While maintaining the temperature below 100°C, add 2% w/w of sodium methoxide (based on the total mass of the reactants) to the mixture.[8] It is crucial to keep the temperature down during this step to prevent a highly reactive spillover.[8]
- Reaction: Set the reaction temperature to 70°C and apply a vacuum of 1.5 mbar.[7][8]

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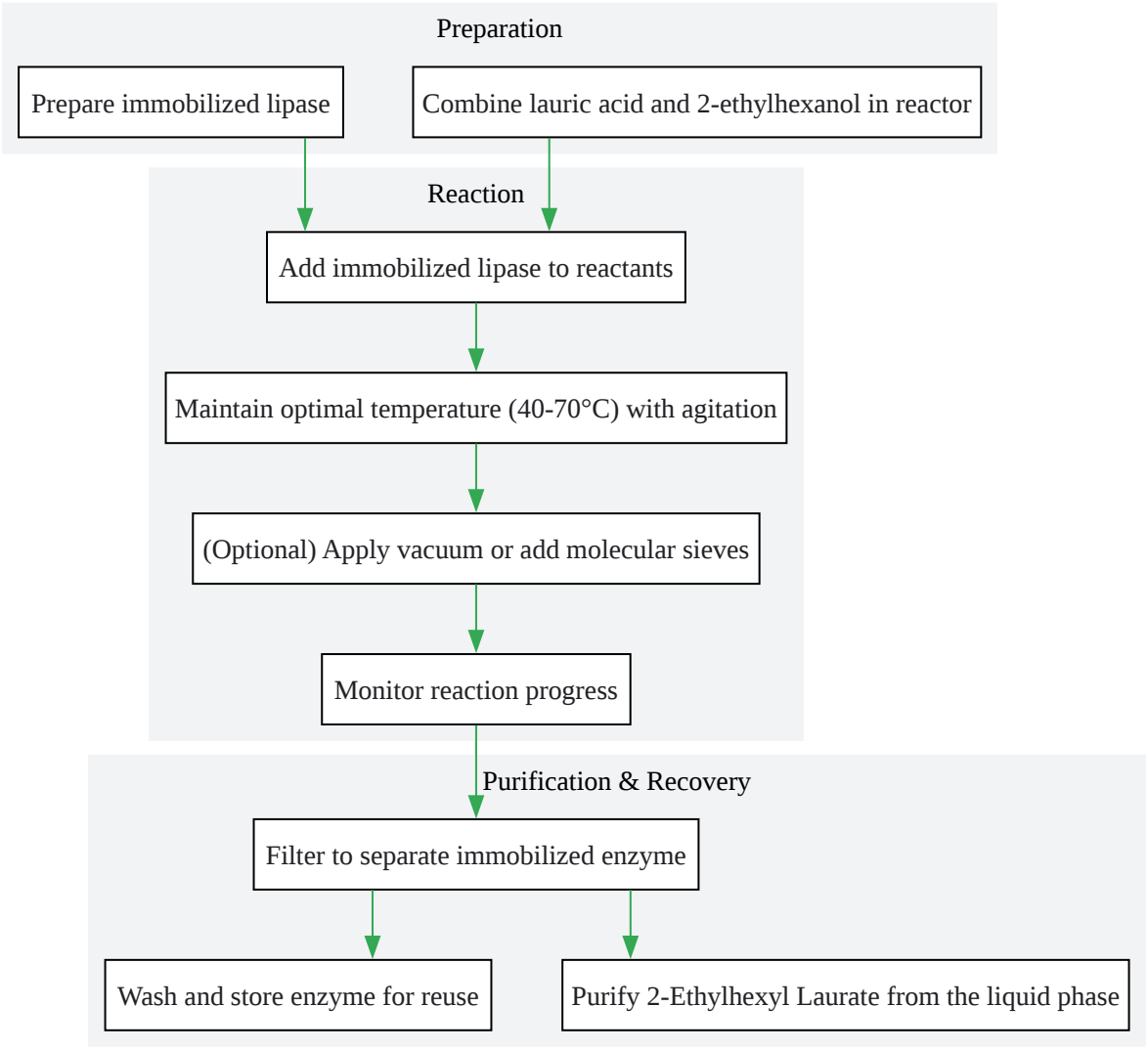
- Monitoring: The reaction is expected to reach completion in less than 30 minutes.[4] The progress can be monitored by techniques such as gas chromatography (GC) to determine the conversion of the starting materials.
- Work-up and Purification: After the reaction is complete, the catalyst can be neutralized. The product, **2-ethylhexyl laurate**, can be purified by distillation to remove any unreacted starting materials and byproducts.

Experimental Workflow: Chemical Transesterification

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